

WAY-658494 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WAY-658494

Cat. No.: B10815888

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WAY-658494: An In-depth Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

WAY-658494 is a small molecule with a molecular weight of 295.38 g/mol and a chemical formula of C₁₃H₁₃NO₃S₂. While its precise biological function and mechanism of action are not extensively documented in publicly available scientific literature, this guide consolidates the existing chemical and structural information. Due to the limited data, this document will focus on the foundational chemical properties and structure of **WAY-658494**, providing a basis for future research and investigation.

Chemical Structure and Properties

The fundamental characteristics of **WAY-658494** are summarized below. The IUPAC name has not been definitively established in the available literature. The structure is represented by its SMILES notation.

Table 1: Chemical and Physical Properties of WAY-658494

Property	Value	Source
Molecular Formula	C13H13NO3S2	MedchemExpress
Molecular Weight	295.38	MedchemExpress
CAS Number	1351358-93-4	MedchemExpress
SMILES Notation	<chem>O=C(OCC)/C=C(NC(=O)/SC1=C\C2=CC=C(C)S2</chem>	MedchemExpress
Appearance	Solid	MedchemExpress
Color	Light yellow to yellow	MedchemExpress
Solubility	Soluble in DMSO	MedchemExpress

Structural Representation

The two-dimensional structure of **WAY-658494**, as inferred from its SMILES notation, is presented below. This visualization provides insight into the compound's functional groups and potential for intermolecular interactions.

Caption: 2D Chemical Structure of **WAY-658494**.

Further Research and Conclusion

The information available for **WAY-658494** in the public domain is currently limited to its basic chemical identifiers and properties. There is a notable absence of published research detailing its synthesis, pharmacological activity, biological targets, or mechanism of action.

This guide serves as a foundational document summarizing the known chemical data of **WAY-658494**. It is intended to provide a starting point for researchers and drug development professionals interested in exploring the potential of this compound. Further experimental investigation is required to elucidate its physicochemical and pharmacological properties, as well as its biological significance. The lack of detailed experimental protocols and signaling pathway information underscores the nascent stage of research concerning this molecule. Future studies are encouraged to address these knowledge gaps.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com